

H-D-Cys(Bzl)-OH safety data sheet information

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Compound of Interest

Compound Name: *H-D-Cys(Bzl)-OH*

Cat. No.: *B613119*

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Technical Safety Guide: H-D-Cys(Bzl)-OH

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for handling **H-D-Cys(Bzl)-OH** in a laboratory setting. It is based on publicly available data for this compound and structurally similar chemicals. A complete, official Safety Data Sheet (SDS) for **H-D-Cys(Bzl)-OH** containing comprehensive quantitative safety data was not available at the time of this writing. Therefore, this compound should be handled with the caution appropriate for a chemical of unknown toxicity. Always consult with your institution's safety officer and refer to the most current safety information available.

Chemical and Physical Properties

While specific experimental data for **H-D-Cys(Bzl)-OH** is limited, the following table summarizes available information. Data for the closely related S-Benzyl-L-cysteine is included for comparison where specific data for the D-isomer is unavailable.

Property	H-D-Cys(Bzl)-OH	S-Benzyl-L-cysteine	Data Source
Molecular Formula	C ₁₀ H ₁₃ NO ₂ S	C ₁₀ H ₁₃ NO ₂ S	PubChem[1]
Molecular Weight	211.28 g/mol	211.28 g/mol	PubChem[1], AAPPTec[2]
Appearance	White to off-white powder (presumed)	White to off-white powder	Fisher Scientific[3], Sigma-Aldrich[4]
Melting Point	No data available	209 - 214 °C	Fisher Scientific, Sigma-Aldrich
Solubility	No data available	No specific data, general amino acids have variable water solubility.	
Odor	Odorless (presumed)	Odorless	Fisher Scientific

Hazard Identification and Precautionary Measures

As a specific SDS is not available, a definitive hazard classification for **H-D-Cys(Bzl)-OH** cannot be provided. However, based on safety data for similar amino acid derivatives, the following potential hazards and precautions should be considered.

Potential Health Effects:

- Eye Contact: May cause eye irritation.
- Skin Contact: May be harmful if absorbed through the skin and may cause skin irritation.
- Inhalation: May be harmful if inhaled and may cause respiratory tract irritation.
- Ingestion: May be harmful if swallowed.

Recommended Personal Protective Equipment (PPE):

- **Eye/Face Protection:** Safety glasses with side-shields conforming to EN166 or NIOSH-approved goggles.
- **Skin Protection:** Handle with gloves. Wear impervious clothing to prevent skin contact.
- **Respiratory Protection:** Use a NIOSH-approved respirator or equivalent if dust formation is likely.
- **Hygiene Measures:** Wash hands thoroughly after handling. Change contaminated clothing.

Experimental Protocols for Safety Assessment

While no specific experimental safety studies for **H-D-Cys(Bzl)-OH** were found, a comprehensive safety evaluation would typically involve the following protocols:

- **Acute Toxicity Studies:** Determination of LD50 (oral, dermal) and LC50 (inhalation) values in animal models to assess the short-term poisoning potential.
- **Skin and Eye Irritation Studies:** Application of the substance to the skin and eyes of laboratory animals to evaluate its irritation potential.
- **Sensitization Studies:** Assessment of the potential for the substance to induce an allergic skin response.
- **Mutagenicity Assays:** In vitro and in vivo tests to determine if the substance can cause genetic mutations.
- **Repeated Dose Toxicity Studies:** Long-term administration of the substance to animal models to identify potential target organs and long-term health effects.

Handling and Storage

- **Handling:** Avoid contact with skin and eyes. Prevent dust formation and ensure adequate ventilation.
- **Storage:** Store in a tightly closed container in a dry, cool, and well-ventilated place. Some sources suggest storing at room temperature, while others recommend refrigeration.

First Aid and Emergency Procedures

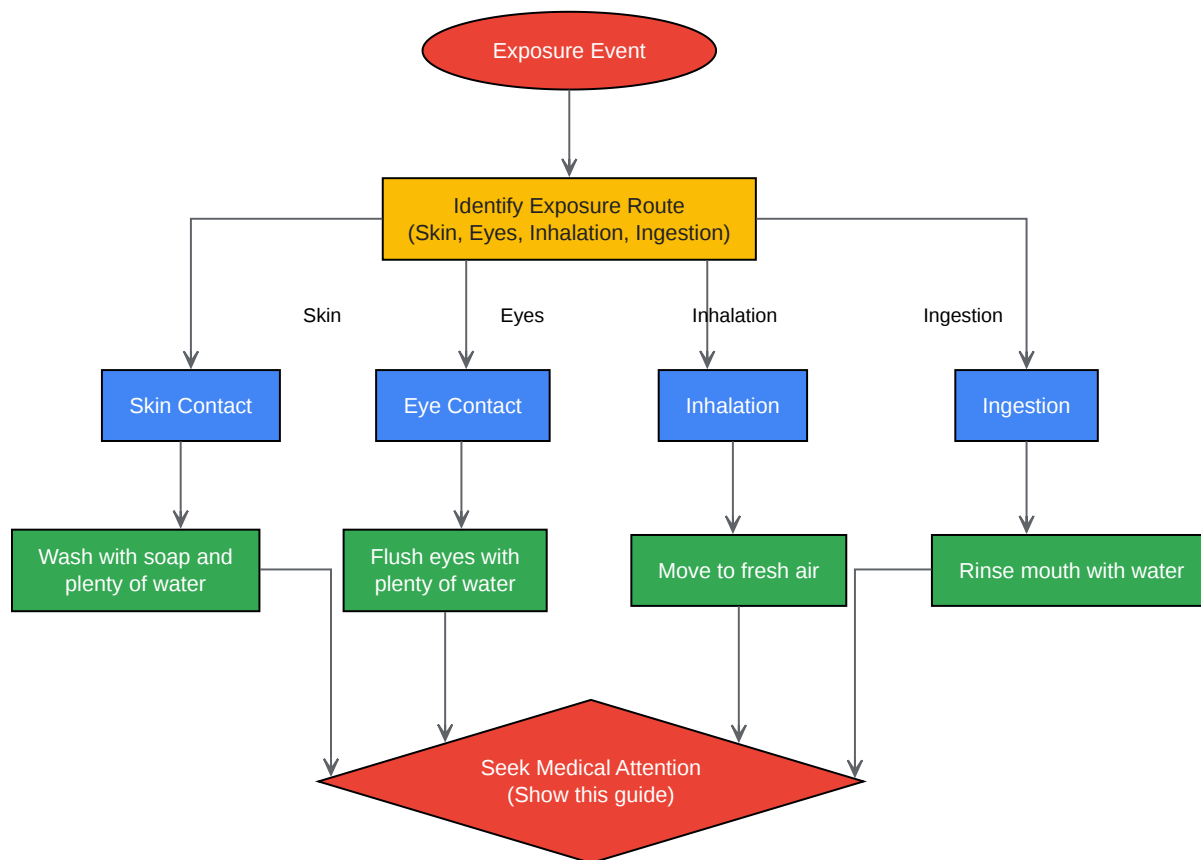
In the event of exposure or a spill, follow these general first aid and emergency procedures.

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water as a precaution.
- Skin Contact: Wash off with soap and plenty of water.
- Inhalation: Move the person into fresh air. If not breathing, give artificial respiration.
- Ingestion: Rinse mouth with water. Never give anything by mouth to an unconscious person.
- General Advice: In all cases of exposure, consult a physician and show them the available safety information.

Exposure Response Workflow

The following diagram illustrates a general workflow for responding to an accidental exposure to **H-D-Cys(Bzl)-OH**.

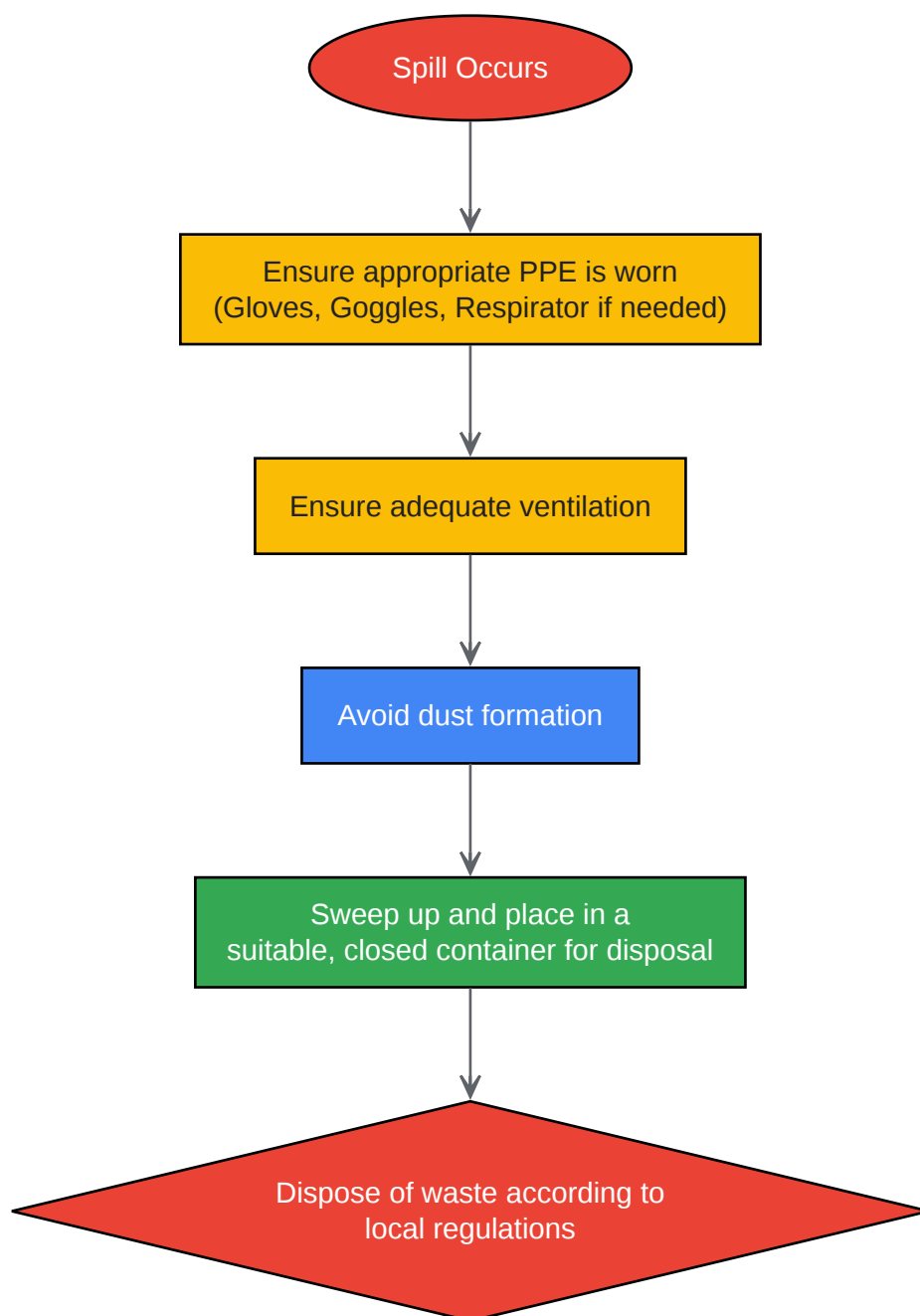


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Caption: Workflow for responding to accidental exposure.

Spill Response Workflow

The following diagram outlines a general procedure for handling a small laboratory spill of **H-D-Cys(Bzl)-OH**.



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Caption: General procedure for a small laboratory spill.

Disposal Considerations

Waste material must be disposed of in accordance with national and local regulations. Contact a licensed professional waste disposal service to dispose of this material. Do not allow the product to enter drains.

Toxicological Information

No specific toxicological data such as LD50 or LC50 values for **H-D-Cys(Bzl)-OH** were found in the searched documents. The chemical, physical, and toxicological properties have not been thoroughly investigated. It is not classified as a carcinogen by IARC, ACGIH, NTP, or OSHA, based on information for similar compounds.

Transport Information

H-D-Cys(Bzl)-OH and its close analogs are generally not classified as dangerous goods for transportation.

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References

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